

Navigating the Safe Handling of RS102895: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: RS102895

Cat. No.: B15602449

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For Immediate Implementation: Essential Safety and Logistical Protocols for the Potent CCR2 Antagonist, **RS102895**.

This document provides crucial, actionable guidance for laboratory professionals engaged in research and development involving **RS102895**. Adherence to these protocols is paramount to ensure personnel safety, experimental integrity, and proper environmental stewardship. This guide will serve as a centralized resource for operational procedures, personal protective equipment (PPE) requirements, and disposal plans, directly addressing the specific challenges of handling this potent chemical compound.

Hazard Identification and Personal Protective Equipment (PPE)

RS102895 (hydrochloride) is classified with the following hazards:

- Acute oral toxicity (Category 4): Harmful if swallowed.[1]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[1]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[1]
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation. [1]

Due to these potential hazards, the following personal protective equipment is mandatory when handling **RS102895**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	To prevent skin contact and irritation.[1]
Eye/Face Protection	Safety glasses with side-shields or goggles; face shield if splashing is a risk	To protect eyes from contact, which can cause serious irritation.[1]
Skin and Body Protection	Laboratory coat; consider additional protective clothing for larger quantities	To prevent contamination of personal clothing and skin.[1]
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is required.	To avoid inhalation, which may cause respiratory tract irritation.[1]

Operational and Handling Plan

2.1. Engineering Controls:

- All work with solid **RS102895** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[1]
- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.[1]

2.2. Safe Handling Practices:

- Avoid the formation of dust and aerosols.[1]
- Do not eat, drink, or smoke in areas where **RS102895** is handled.[1]
- Wash hands thoroughly after handling and before leaving the laboratory.[1]

- Prepare solutions in a well-ventilated area, preferably within a fume hood.

2.3. Storage:

- Store in a tightly sealed container in a cool, well-ventilated area.[\[1\]](#)
- Recommended storage temperature is 4°C for the solid form.[\[1\]](#)
- For solutions in solvent, store at -80°C for up to 6 months or -20°C for up to 1 month.[\[2\]](#)
- Keep away from direct sunlight and sources of ignition.[\[1\]](#)

Emergency Procedures

Emergency Situation	Immediate Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1]
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists. [1]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]
Accidental Release	Evacuate personnel to a safe area. Wear appropriate PPE. Absorb spills with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete. [1]

Disposal Plan

All waste containing **RS102895** must be treated as hazardous chemical waste.

- Collect all solid and liquid waste in clearly labeled, sealed containers.
- Dispose of contaminated materials, including empty containers, according to federal, state, and local environmental regulations. Do not allow the chemical to enter drains or watercourses.^[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **RS102895**:

Parameter	Value	Source
IC50 (CCR2)	360 nM	^[2] ^[3] ^[4]
IC50 (CCR1)	> 10,000 nM (no effect)	^[2] ^[3] ^[4]
IC50 (α 1a receptor)	130 nM	^[2] ^[3] ^[4]
IC50 (α 1d receptor)	320 nM	^[2] ^[3] ^[4]
IC50 (5HT1a receptor)	470 nM	^[2] ^[3] ^[4]
In vivo Half-life (mice)	Approximately 1 hour	^[5] ^[6]

Experimental Protocols

Detailed Methodology for In Vivo Administration in a Murine Model

This protocol is based on a study investigating the in vivo effects of **RS102895** on monocyte recruitment.

Objective: To achieve and maintain a plasma concentration of **RS102895** sufficient to block CCR2 activity.

Materials:

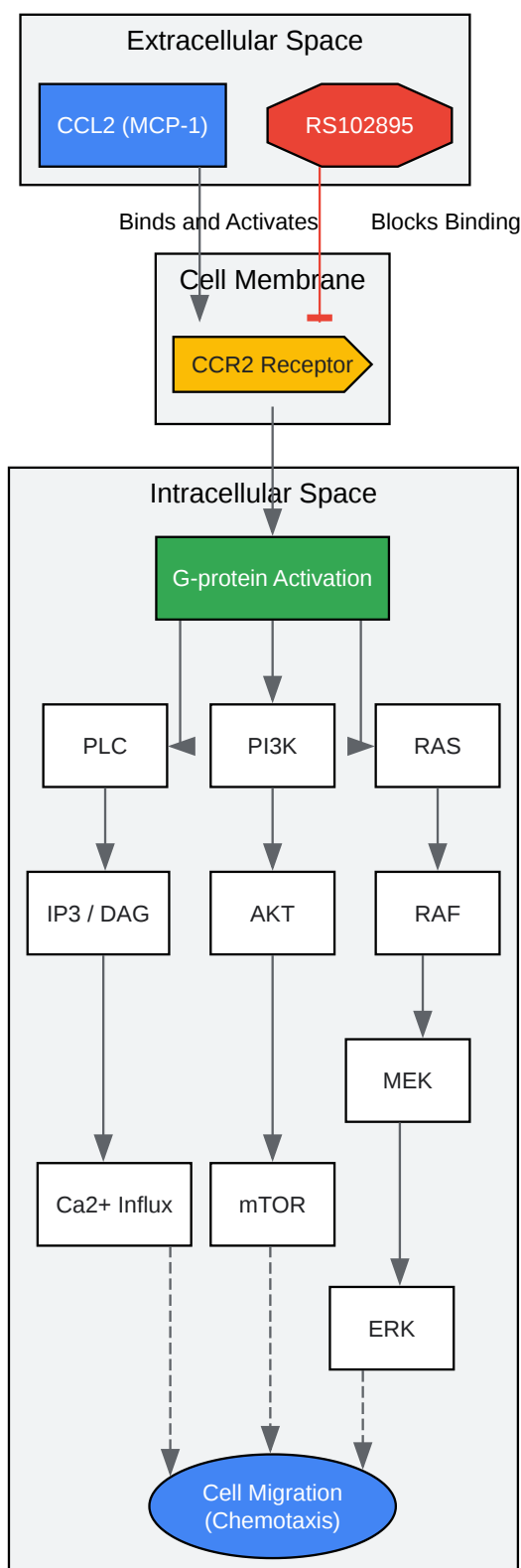
- **RS102895** hydrochloride
- Sterile water for injection or a suitable vehicle (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)
- Syringes and needles for intraperitoneal (i.p.) injection
- Experimental animals (mice)

Procedure:

- Preparation of Dosing Solution:
 - On the day of the experiment, prepare a fresh solution of **RS102895**.
 - For a 5 mg/kg dose in a 20g mouse (0.1 mg per mouse), a 1 mg/mL stock solution can be prepared. Dissolve **RS102895** in a suitable vehicle. Ensure complete dissolution; sonication may be used if necessary.[\[2\]](#)
- Administration:
 - Administer **RS102895** via intraperitoneal (i.p.) injection.
 - Due to the short half-life of approximately 1 hour, a multi-dose regimen is required to maintain effective plasma concentrations.[\[5\]](#)[\[6\]](#)
 - A dosing schedule of 5 mg/kg every 6 hours has been shown to be effective in blocking monocyte migration.[\[5\]](#)[\[6\]](#)
- Pharmacokinetic/Pharmacodynamic Monitoring:
 - To confirm effective dosing, plasma levels can be monitored via mass spectrometry.[\[5\]](#)
 - The biological effect can be assessed by analyzing monocyte recruitment to relevant tissues (e.g., lymph nodes) via flow cytometry.[\[5\]](#)

Visualizing the Mechanism of Action

RS102895 is a potent antagonist of the C-C chemokine receptor 2 (CCR2). The binding of its cognate ligand, CCL2 (also known as MCP-1), to CCR2 initiates a signaling cascade that promotes the migration of monocytes and other immune cells. By blocking this interaction, **RS102895** inhibits these downstream effects.



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Caption: CCR2 signaling pathway and the inhibitory action of **RS102895**.

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